

NBD-14189 stability issues in solution

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Compound of Interest

Compound Name: NBD-14189

Cat. No.: B12425136

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NBD-14189 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **NBD-14189**. The information is designed to address common stability issues encountered in solution during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **NBD-14189** and what is its mechanism of action?

NBD-14189 is a potent antagonist of the HIV-1 gp120 envelope protein, functioning as an entry inhibitor.^{[1][2]} It also exhibits a dual inhibitory mechanism by targeting the HIV-1 reverse transcriptase.^[3]

Q2: What are the recommended storage conditions for solid **NBD-14189**?

For long-term storage, solid **NBD-14189** should be kept in a dry, dark environment at -20°C (for months to years). For short-term storage (days to weeks), it can be stored at 0-4°C.^[3]

Q3: What is the recommended solvent for preparing **NBD-14189** stock solutions?

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **NBD-14189**. It is highly soluble in DMSO, reaching up to 100 mg/mL (233.43 mM).

Q4: How should I store **NBD-14189** stock solutions in DMSO?

Stock solutions of **NBD-14189** in DMSO should be stored in tightly sealed vials, protected from moisture and light. For long-term storage (up to 6 months), it is recommended to store the solution at -80°C. For shorter periods (up to 1 month), storage at -20°C is acceptable.

Q5: Is **NBD-14189** sensitive to light?

While specific photostability studies for **NBD-14189** are not readily available, it is recommended to protect both the solid compound and its solutions from light.

Troubleshooting Guide: Stability Issues in Solution

This guide addresses common problems researchers may encounter when working with **NBD-14189** in solution.

Problem	Potential Cause	Troubleshooting Steps
Precipitation upon dissolution in DMSO	- Incomplete dissolution.- Low-quality or hydrated DMSO.	- Gently warm the solution and/or use sonication to aid dissolution.- Use fresh, anhydrous, high-purity DMSO. DMSO is hygroscopic and absorbed water can reduce the solubility of the compound.
Precipitation when diluting DMSO stock into aqueous buffer (e.g., PBS)	- The compound has lower solubility in aqueous solutions.	- Ensure the final concentration of DMSO in the aqueous solution is kept to a minimum, but sufficient to maintain solubility.- Consider using a formulation with a solubilizing agent, such as (20% SBE- β -CD in Saline), if compatible with your experiment. A known formulation is 10% DMSO and 90% (20% SBE- β -CD in Saline) for a final concentration of at least 2.5 mg/mL.
Loss of activity in working solutions	- Degradation of the compound in aqueous buffer over time.- Adsorption to plasticware.	- Prepare fresh working solutions from a frozen DMSO stock for each experiment.- If possible, perform a time-course experiment to assess the stability of NBD-14189 in your specific experimental buffer and conditions.- Use low-protein-binding tubes and pipette tips.
Inconsistent experimental results	- Inaccurate concentration of stock solution due to incomplete dissolution or	- Ensure the compound is fully dissolved in the stock solution.- Aliquot the DMSO stock

degradation.- Freeze-thaw cycles of the stock solution.

solution into single-use volumes to avoid repeated freeze-thaw cycles.

Quantitative Data Summary

Table 1: Solubility of **NBD-14189**

Solvent	Concentration	Remarks
DMSO	100 mg/mL (233.43 mM)	Ultrasonic assistance may be needed. Use of newly opened DMSO is recommended.
10% DMSO / 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (5.84 mM)	Results in a clear solution.
10% DMSO / 90% Corn Oil	≥ 2.5 mg/mL (5.84 mM)	Results in a clear solution.

Table 2: In Vitro Activity of **NBD-14189**

Assay Type	Cell Line	IC50 / EC50
Anti-HIV-1 Activity (Single-cycle)	TZM-bl cells	IC50 = 0.089 μ M
Anti-HIV-1 Activity (Multi-cycle)	MT-2 cells	IC50 = 0.18 μ M
Antiviral Activity vs. HIV-1HXB2 pseudovirus	-	EC50 < 200 nM
HIV-1 Mediated Cell-Cell Fusion	TZM-bl and HL2/3 cells	IC50 = 9.4 μ M

Experimental Protocols

Protocol 1: Preparation of **NBD-14189** Stock Solution in DMSO

- Materials:

- **NBD-14189** (solid)
- Anhydrous, high-purity DMSO
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated pipettes and sterile, low-protein-binding tips
- Vortex mixer and sonicator
- Procedure:
 1. Equilibrate the vial of solid **NBD-14189** to room temperature before opening to minimize moisture condensation.
 2. Weigh the desired amount of **NBD-14189** in a sterile microcentrifuge tube.
 3. Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
 4. Vortex the tube for 1-2 minutes to facilitate dissolution.
 5. If precipitation is observed, sonicate the tube in a water bath for 5-10 minutes, or gently warm the solution.
 6. Visually inspect the solution to ensure it is clear and free of particulates.
 7. Aliquot the stock solution into single-use volumes in sterile, low-protein-binding tubes.
 8. Store the aliquots at -80°C for long-term storage.

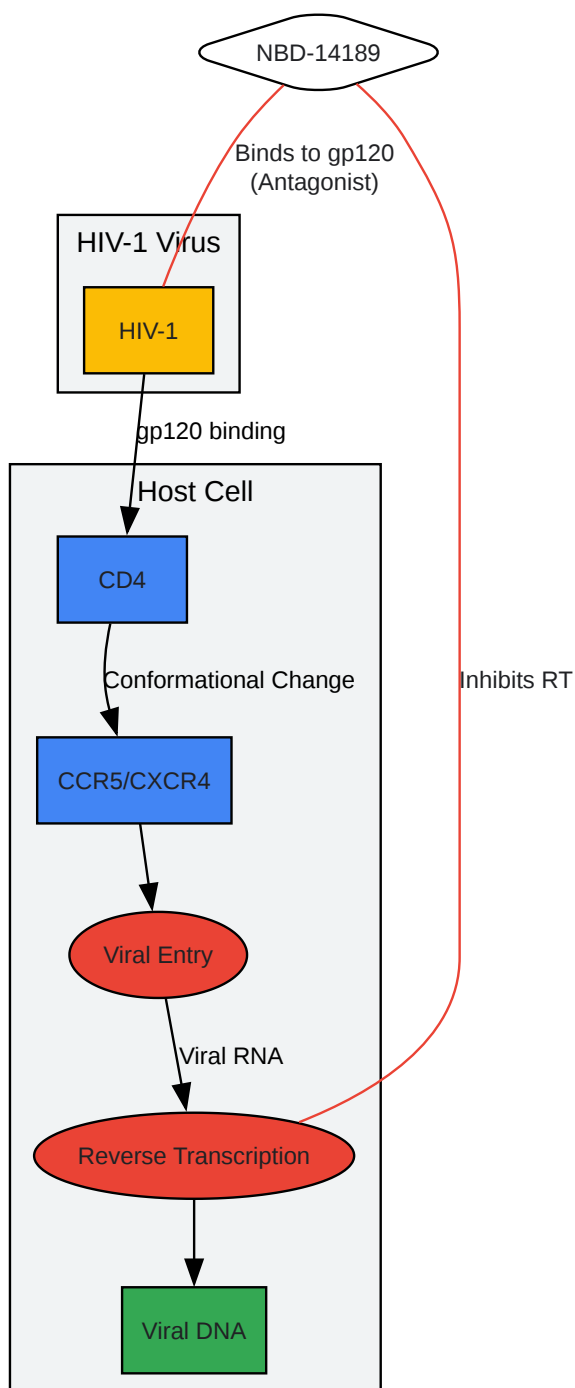
Protocol 2: Preparation of Aqueous Working Solutions

- Materials:
 - **NBD-14189** DMSO stock solution
 - Sterile aqueous buffer (e.g., PBS, cell culture medium)

- Sterile, low-protein-binding tubes and pipette tips
- Procedure:
 1. Thaw a single-use aliquot of the **NBD-14189** DMSO stock solution at room temperature.
 2. Perform serial dilutions of the stock solution in the desired aqueous buffer to achieve the final working concentration.
 3. Ensure that the final concentration of DMSO in the working solution is low and compatible with your experimental system (typically $\leq 0.5\%$).
 4. Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which may cause precipitation.
 5. Use the freshly prepared working solution immediately for best results.

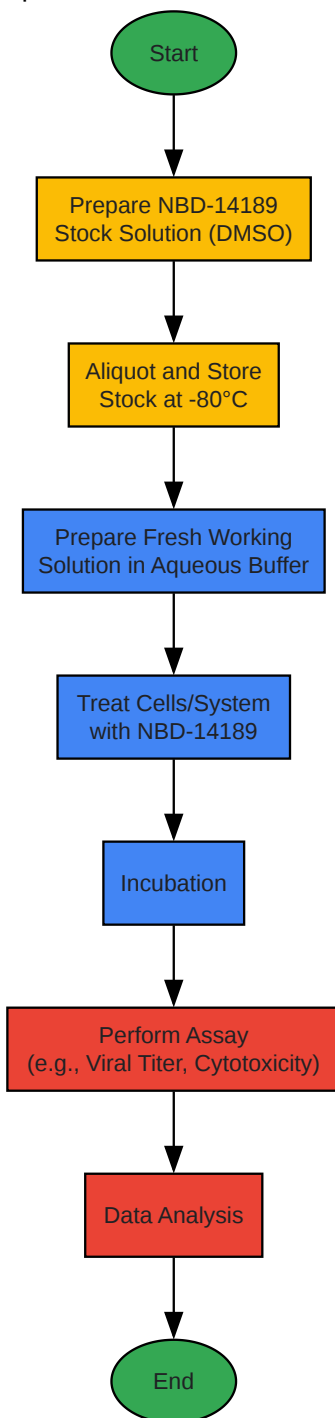
Visualizations

NBD-14189 Dual HIV-1 Inhibition Pathway

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Caption: **NBD-14189** dual inhibition of HIV-1 entry and reverse transcription.

General Experimental Workflow for NBD-14189



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Caption: A generalized workflow for experiments involving **NBD-14189**.

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References

- 1. Thiazole–amino acids: influence of thiazole ring on conformational properties of amino acid residues - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. Synthesis and Stability Studies of a Simplified, Thiazole-containing Macrocycle of the Anticancer Agent Salarin C - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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